N-Acetyl-N-methylcyclohexanamine molecular weight and density

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Compound of Interest

Compound Name:	*Acetamide, N-cyclohexyl-N-methyl-*
CAS No.:	*41273-78-3*
Cat. No.:	*B15379577*

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An In-depth Technical Guide to the Physicochemical Properties of N-Acetyl-N-methylcyclohexanamine

Introduction

N-Acetyl-N-methylcyclohexanamine is a tertiary amide derivative of N-methylcyclohexylamine. As a member of the N-acylated amine family, its chemical behavior is characterized by the acetyl group bonded to the nitrogen atom, which is also attached to a methyl group and a cyclohexane ring. Understanding the fundamental physicochemical properties of this compound, such as its molecular weight and density, is a critical prerequisite for its application in research and development, including its use as a synthetic intermediate, a potential reference standard in analytical chemistry, or a scaffold in medicinal chemistry.

This guide provides a detailed overview of the core physicochemical properties of N-Acetyl-N-methylcyclohexanamine, outlines a standard laboratory procedure for its synthesis via the acetylation of its secondary amine precursor, and presents the data in a clear, accessible format for researchers, scientists, and drug development professionals.

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Physicochemical Properties

The intrinsic properties of a molecule are dictated by its structure. N-Acetyl-N-methylcyclohexanamine possesses the chemical formula $C_9H_{17}NO$.[1][2] Its molecular structure consists of a central nitrogen atom covalently bonded to three distinct moieties: a six-carbon aliphatic cyclohexane ring, a methyl group ($-CH_3$), and an acetyl group ($-C(O)CH_3$). This structure directly informs its molecular weight.

Molecular Weight

The molecular weight is a fundamental parameter, essential for stoichiometric calculations in chemical reactions and for mass spectrometry analysis. Based on the IUPAC atomic weights, the molecular weight of N-Acetyl-N-methylcyclohexanamine has been determined to be 155.24 g/mol .[1] The NIST (National Institute of Standards and Technology) WebBook provides a highly precise value of 155.2374 g/mol .[2]

Density

As of the latest literature review, a specific experimentally determined value for the density of N-Acetyl-N-methylcyclohexanamine is not readily available in public databases. However, for contextual reference and experimental planning, the density of its direct precursor, N-methylcyclohexylamine ($C_7H_{15}N$), is well-documented. N-methylcyclohexylamine is a liquid at standard conditions with a reported density of approximately 0.868 g/cm³.[3][4] It is anticipated that the addition of the acetyl group would result in a slight increase in the density of the final product compared to its precursor.

Data Summary

For ease of reference, the key quantitative data for N-Acetyl-N-methylcyclohexanamine and its precursor are summarized below.

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Property	N-Acetyl-N-methylcyclohexanamine	N-methylcyclohexylamine (Precursor)	Source(s)
Molecular Formula	$C_9H_{17}NO$	$C_7H_{15}N$	[1][2]
Molecular Weight	155.24 g/mol	113.20 g/mol	[1][5]
Density	Data not available in cited sources	0.868 g/cm³	[3][4]

Synthesis and Characterization

The most direct and common method for preparing N-Acetyl-N-methylcyclohexanamine is through the N-acetylation of its secondary amine precursor, N-methylcyclohexylamine. This reaction involves the formation of an amide bond by treating the amine with an acetylating agent, such as acetic anhydride or acetyl chloride.

Molecular Structure Diagram

Caption: Molecular structure of N-Acetyl-N-methylcyclohexanamine.

Experimental Protocol: Synthesis of N-Acetyl-N-methylcyclohexanamine

This protocol describes a standard laboratory procedure for the acetylation of N-methylcyclohexylamine using acetic anhydride.

Materials:

- N-methylcyclohexylamine ($C_7H_{15}N$)
- Acetic anhydride ($(CH_3CO)_2O$)
- Pyridine or Triethylamine (as a base catalyst)
- Dichloromethane (DCM) or Diethyl ether (as solvent)
- 1 M Hydrochloric acid (HCl)

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- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, separatory funnel, rotary evaporator.

Procedure:

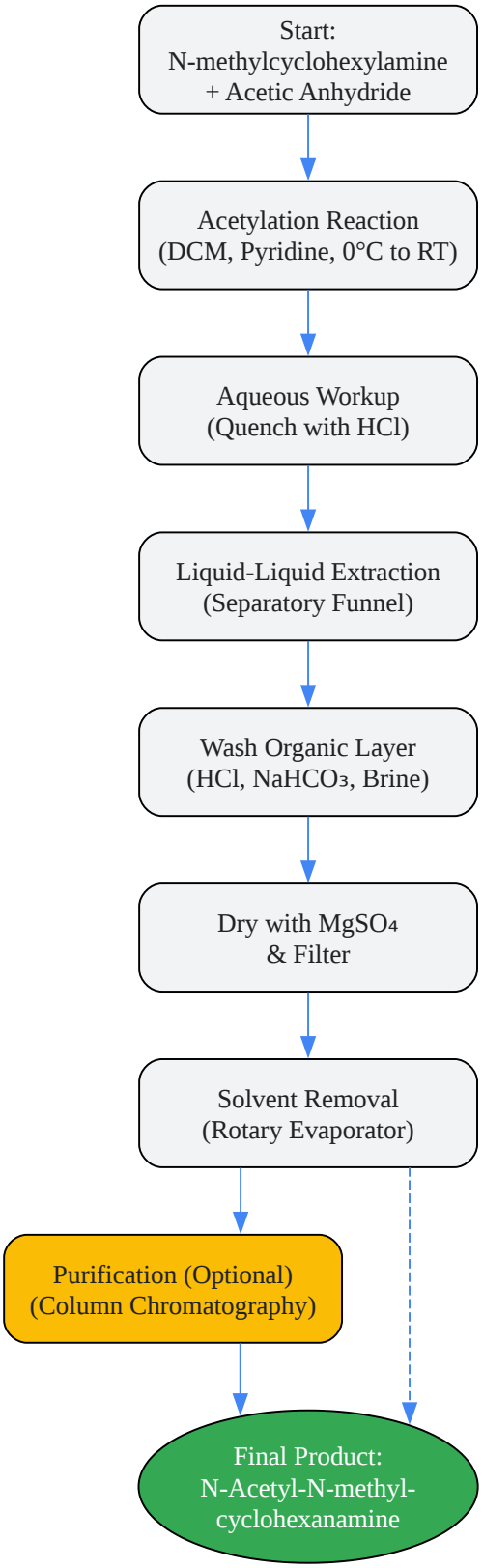
- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve N-methylcyclohexylamine (1.0 equivalent) in dichloromethane. Add a slight excess of pyridine (1.2 equivalents). The base is crucial as it neutralizes the acetic acid byproduct formed during the reaction, driving the equilibrium towards the product.
- Addition of Acetylating Agent: Cool the flask in an ice bath to 0°C to control the exothermic reaction. Slowly add acetic anhydride (1.1 equivalents) dropwise using a dropping funnel over 15-20 minutes.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup - Quenching and Extraction: Once the reaction is complete, carefully add 1 M HCl to quench any unreacted acetic anhydride and neutralize the base. Transfer the mixture to a separatory funnel.
- Washing: Wash the organic layer sequentially with:
  - 1 M HCl (to remove the base and its salt).
  - Saturated $NaHCO_3$ solution (to remove any remaining acetic acid).
  - Brine (to remove residual water).
- Drying and Concentration: Dry the separated organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude N-Acetyl-N-methylcyclohexanamine.

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- Purification (Optional): If necessary, purify the crude product by flash column chromatography on silica gel.

Synthesis Workflow Diagram

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Caption: Workflow for the synthesis and purification of N-Acetyl-N-methylcyclohexanamine.

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Conclusion

N-Acetyl-N-methylcyclohexanamine is a compound with a molecular weight of 155.24 g/mol .[1] While its density has not been explicitly documented, the properties of its precursor suggest it is a liquid with a density slightly greater than 0.868 g/cm³ at standard conditions. The straightforward synthesis via N-acetylation makes it an accessible molecule for various research applications. The data and protocols provided in this guide offer a foundational resource for scientists and professionals working with this compound, ensuring accuracy in experimental design and execution.

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